

# Technical Guide: Physicochemical Properties and Synthesis of Perfluorodecyl Bromide

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## Compound of Interest

Compound Name: Perfluorodecyl bromide

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## Introduction

**Perfluorodecyl bromide** (C<sub>10</sub>BrF<sub>21</sub>), a member of the perfluoroalkyl bromide family, is a compound of significant interest in various advanced applications, including as a contrast agent and in the formulation of pharmaceutical emulsions. Its unique properties, derived from its highly fluorinated carbon chain, make a thorough understanding of its physical characteristics and synthesis crucial for its effective application in research and drug development. This guide provides a detailed overview of the melting and boiling points of **perfluorodecyl bromide**, the experimental methodologies for their determination, and a schematic of its synthesis.

## Physicochemical Data

The melting and boiling points of **perfluorodecyl bromide** are critical parameters for its handling, purification, and application. The available data are summarized in the table below.

Property	Value	Source
Melting Point	55 °C	--INVALID-LINK--, Japanese Patent JP2543669B2
Boiling Point	185 °C	--INVALID-LINK--
Boiling Point	198 °C	Cash, Gordon G.; Toxicological and Environmental Chemistry, (2008), 90(6), 1073-1089[1]

Note on Discrepancies: There is a notable discrepancy in the reported boiling points. While one supplier reports 185 °C, a peer-reviewed publication from 2008 indicates a boiling point of 198 °C.[1] Researchers should consider the purity of the material and the experimental conditions when evaluating these values.

## Experimental Protocols

The determination of accurate melting and boiling points is fundamental in chemical analysis. The following sections describe generalized experimental protocols applicable to the determination of these properties for **perfluorodecyl bromide**.

### Melting Point Determination (Capillary Method)

The melting point of a solid can be determined by observing the temperature at which it transitions to a liquid. A common and reliable method is the capillary tube method.

Apparatus:

- Melting point apparatus (e.g., Thiele tube with heating oil or an automated digital instrument)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the solid **perfluorodecyl bromide** is finely ground into a powder using a mortar and pestle.
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb, to ensure uniform heating.
- **Heating and Observation:** The sample is heated at a steady rate. As the temperature approaches the expected melting point, the heating rate is reduced to approximately 1-2 °C per minute.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire solid has turned into a clear liquid is recorded as the completion of melting. The melting point is reported as this temperature range.

## Boiling Point Determination (Micro Boiling Point Method)

For determining the boiling point of a liquid, especially with small sample volumes, the micro boiling point method is often employed.

Apparatus:

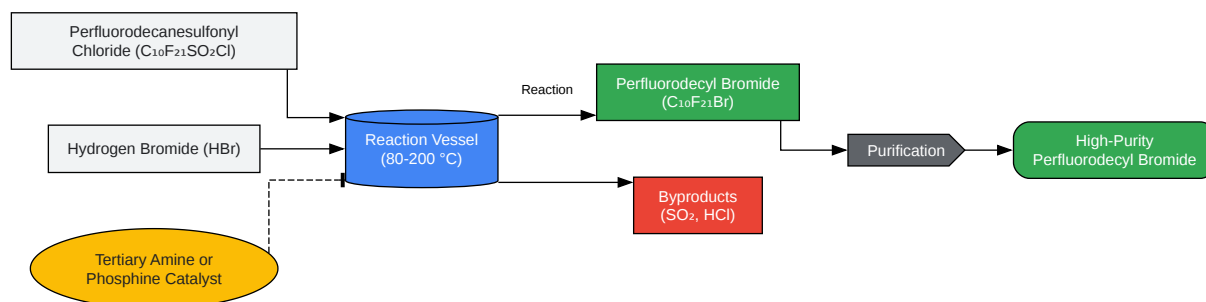
- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Rubber band or wire for attaching the test tube to the thermometer

#### Procedure:

- **Sample Preparation:** A few drops of liquid **perfluorodecyl bromide** are placed into the small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with the open end down.
- **Apparatus Assembly:** The test tube is attached to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- **Heating:** The assembly is heated in an oil bath. As the temperature rises, air trapped in the capillary tube will expand and be seen as a slow stream of bubbles.
- **Observation and Data Recording:** Upon further heating, the liquid will begin to vaporize, and a rapid and continuous stream of bubbles will emerge from the capillary tube. At this point, the heating is discontinued. The liquid will begin to cool, and the bubbling will slow down. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.

## Synthesis Workflow

Perfluoroalkyl bromides, including **perfluorodecyl bromide**, can be synthesized through various methods. One notable process involves the reaction of a perfluoroalkanesulfonyl chloride with hydrogen bromide in the presence of a catalyst. This single-step reaction offers high yield and selectivity.



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Caption: Synthesis of **Perfluorodecyl Bromide**.

## Applications in Drug Development

**Perfluorodecyl bromide** and related perfluorocarbons are utilized in the pharmaceutical industry primarily for the formulation of stable emulsions. These emulsions can serve as oxygen carriers ("blood substitutes") or as contrast agents for medical imaging techniques. The high gas-dissolving capacity and chemical inertness of perfluorocarbons make them ideal for these applications. The stability of these emulsions is a critical factor, and understanding the physicochemical properties of components like **perfluorodecyl bromide** is essential for optimizing formulation and ensuring efficacy and safety.

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## References

- 1. CAS Common Chemistry [[commonchemistry.cas.org](https://commonchemistry.cas.org)]

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